

Application Notes and Protocols for Solid-Phase Extraction of Enterolactone from Plasma

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Introduction

Enterolactone is a lignan metabolite produced by the intestinal microflora from dietary precursors found in foods such as whole grains, flaxseeds, fruits, and vegetables. As a phytoestrogen, **enterolactone** has garnered significant interest in clinical and drug development research due to its potential role in the prevention and progression of hormone-dependent cancers and cardiovascular diseases.[1] Accurate and reliable quantification of **enterolactone** in plasma is crucial for pharmacokinetic studies, biomarker discovery, and understanding its physiological effects.[1]

This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **enterolactone** from plasma samples. The described method is suitable for researchers, scientists, and drug development professionals requiring a robust and reproducible procedure for sample preparation prior to downstream analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Enterolactone

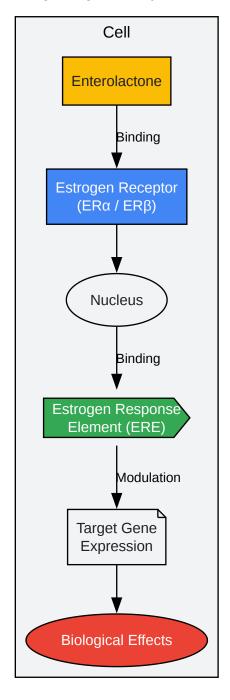
The formation of **enterolactone** is a multi-step process initiated by the dietary intake of plant lignans, such as secoisolariciresinol and matairesinol.[2][3] These precursors are metabolized by the gut microbiota into the mammalian lignans enterodiol and **enterolactone**.[2][3]



Enterodiol can be further converted to **enterolactone**.[2] Once formed, **enterolactone** is absorbed from the gut, circulates in the plasma, and is eventually excreted in the urine.[2]



Simplified Signaling Pathway of Enterolactone





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